# N-(+)-Biotinyl-3-aminopropylammonium: Structural Architectures and Functional Applications

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N-(+)-Biotinyl-3-aminopropylammonium* |
| *Cat. No.:* | *B8678068* |

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## Executive Summary

**N-(+)-Biotinyl-3-aminopropylammonium** (commonly available as the trifluoroacetate salt, CAS 244760-26-7) represents a critical class of heterobifunctional linkers used in high-fidelity bioconjugation and surface chemistry. Structurally, it bridges the high-affinity D-biotin moiety with a primary amine via a propyl spacer, providing a cationic anchor point for derivatizing carboxylic acids, activated esters, or negatively charged surfaces.

This guide analyzes the physicochemical properties, synthesis pathways, and experimental protocols for this compound, emphasizing its role in overcoming steric hindrance during streptavidin-biotin complexation.[1]

## Chemical Identity and Structural Analysis[2][3][4][5][6]

The efficacy of **N-(+)-Biotinyl-3-aminopropylammonium** lies in its segmented architecture. It is not merely a "tag" but a functional spacer that dictates the hydrodynamics and binding

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kinetics of the final conjugate.

## Structural Segmentation

- The Biotin Headgroup (D-Isomer):
  - Function: Provides femtomolar affinity (

    M) for avidin/streptavidin.
  - Stereochemistry: The (+)-sign denotes the specific optical rotation of the biologically active D-biotin [(3aS,4S,6aR)-2-oxo-1,3,3a,4,6,6a-hexahydrothieno[3,4-d]imidazole-4-valeric acid].
  - Interaction: The ureido ring acts as the hydrogen bond donor/acceptor in the binding pocket.
- The Valeric Acid-Amide Linkage:
  - Chemistry: The native carboxyl of biotin is converted to a secondary amide. This bond is chemically robust, resistant to hydrolysis under physiological conditions (

    4.0–9.0).
- The Propyl Spacer (

  ):
  - Role: A 3-carbon alkyl chain separates the bulky biotin head from the reactive amine. This short spacer (approx. 4–5 Å) is critical for reducing steric clash at the conjugation site while maintaining a compact footprint.
- The Ammonium Terminus (

  ):
  - State: Under acidic to neutral conditions (and in its salt form), the terminal amine is protonated.

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- Reactivity: In basic buffers (

  ), it deprotonates to a nucleophilic primary amine (

  ), ready for conjugation.

## Physicochemical Data Table[3]

| Property | Specification | Context |
|---|---|---|
| IUPAC Name | 5-[(3aS,4S,6aR)-2-oxo-1,3,3a,4,6,6a-hexahydrothieno[3,4-d]imidazol-4-yl]-N-(3-aminopropyl)pentanamide | Systematic definition |
| Formula (Cation) | | Active cationic species |
| Molecular Weight | 414.44 g/mol (TFA Salt); ~300.4 g/mol (Free Base) | Critical for stoichiometry |
| CAS Number | 244760-26-7 (TFA Salt) | Identifier |
| Solubility | mg/mL in , DMSO, DMF | High polarity due to ionic character |
| pKa (Terminal Amine) | ~10.5 | Requires basic buffer for nucleophilic attack |
| Melting Point | 166–170 °C (Decomposition) | Thermal stability limit |
| Appearance | White to Off-White Powder | Hygroscopic |

# Synthesis and Purification Architectures

The synthesis of **N-(+)-Biotinyl-3-aminopropylammonium** requires precise control over stoichiometry to prevent the formation of "bis-biotin" byproducts (where one diamine reacts with two biotin molecules).

## Synthetic Pathway (Graphviz Visualization)

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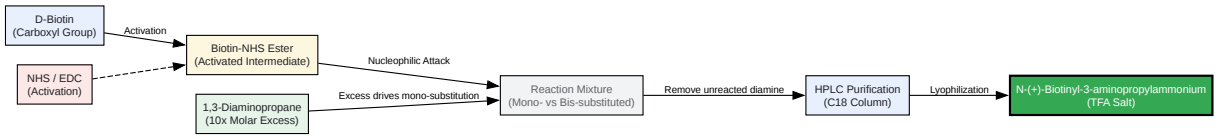
The following diagram illustrates the reaction flow from D-Biotin to the final ammonium salt, highlighting the critical excess of diamine required.

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Caption: Synthetic workflow for **N-(+)-Biotinyl-3-aminopropylammonium**. The 10-fold excess of 1,3-diaminopropane is the control step to ensure the mono-biotinylated product dominates.

## Detailed Synthesis Protocol

Objective: Synthesis of N-(3-Aminopropyl)biotinamide trifluoroacetate.

- Activation: Dissolve D-Biotin (1.0 eq) in anhydrous DMF. Add EDC (1.2 eq) and N-Hydroxysuccinimide (NHS, 1.2 eq). Stir at Room Temperature (RT) for 4–12 hours.
  - Why: In-situ activation avoids the hydrolysis issues of storing isolated Biotin-NHS.
- Coupling: Add the activated Biotin-NHS solution dropwise to a stirring solution of 1,3-diaminopropane (10.0 eq) in DMF.
  - Critical Step: The large excess of diamine ensures that as soon as a Biotin-NHS molecule enters the solution, it encounters a free diamine, preventing the product (which still has an amine) from reacting with another Biotin-NHS.
- Reaction: Stir for 2 hours at RT. Monitor via TLC or LC-MS.
- Purification:
  - Evaporate DMF under reduced pressure.

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- Redissolve residue in 0.1% TFA/Water.
- Perform Preparative HPLC (C18 column). Gradient: 0–30% Acetonitrile in 0.1% aqueous TFA.
- Why TFA? TFA acts as an ion-pairing agent, sharpening the peak of the cationic amine and yielding the stable trifluoroacetate salt.

- Isolation: Lyophilize the collected fractions to obtain the white powder.

# Applications in Bioconjugation & Surface Chemistry[4][10]

## Carboxyl Modification (EDC Coupling)

The primary utility of this compound is converting carboxyl-rich biomolecules (proteins, antibodies, hydrogels) into biotinylated targets.

Mechanism:

- Target carboxyl group is activated by EDC/Sulfo-NHS.
- The terminal amine of **N-(+)-Biotinyl-3-aminopropylammonium** attacks the activated ester.
- Result: A stable amide bond linking the biotin probe to the target.

## Surface Passivation & Functionalization

In materials science, particularly for biosensors or potentially perovskite interface engineering, the ammonium headgroup serves as an electrostatic anchor.

- Gold/Silica Surfaces: Used to create Self-Assembled Monolayers (SAMs) where the amine anchors to surface carboxyls (on modified glass) or directly interacts with specific crystal facets.
- Perovskite Potential: Similar to propylammonium iodide (PAI), the ammonium cation can insert into the A-site vacancies of halide perovskites, while the biotin tail creates a bulky, hydrophobic barrier that passivates surface defects and prevents moisture ingress.

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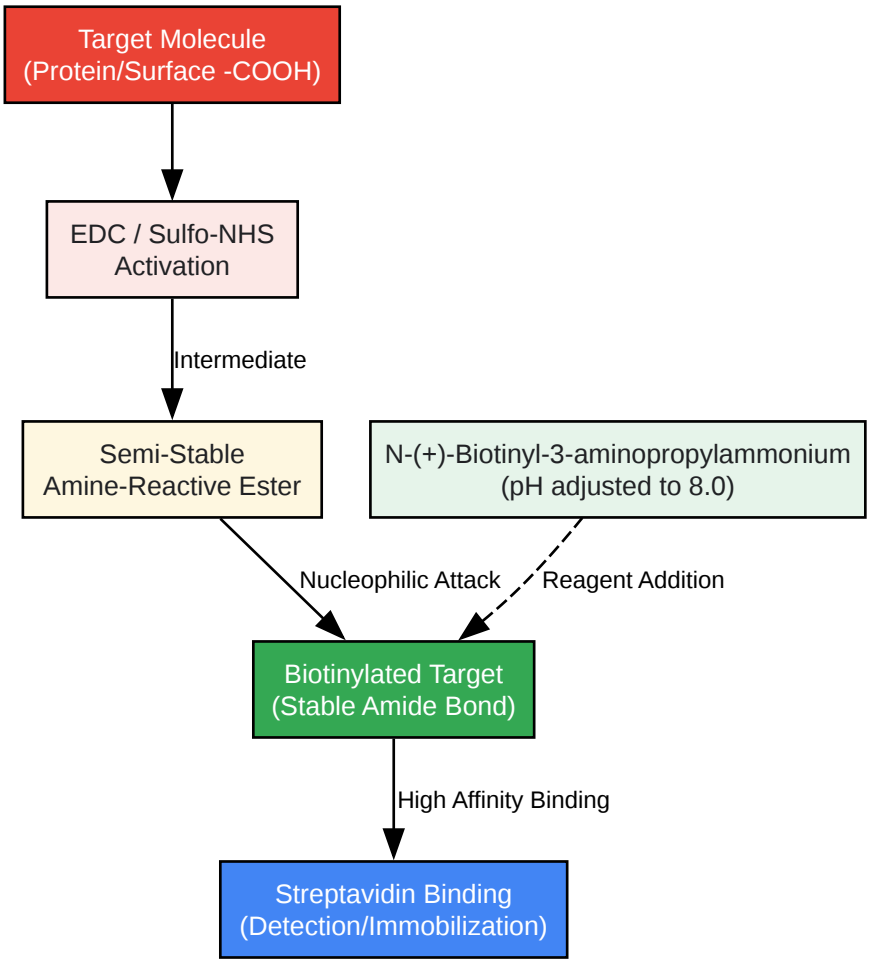
## Bioconjugation Workflow Diagram

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Caption: Standard workflow for labeling carboxyl-containing targets. pH adjustment is crucial to deprotonate the ammonium salt to a reactive free amine.

# Experimental Protocol: Protein Biotinylation

Scope: Labeling a BSA (Bovine Serum Albumin) standard as a validation model.

Reagents:

- BSA (10 mg/mL in PBS, pH 7.4).
- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride).

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- Sulfo-NHS.
- **N-(+)-Biotinyl-3-aminopropylammonium** TFA salt.[2]
- Reaction Buffer: MES Buffer (0.1 M, pH 6.0) and PBS (pH 7.4).

Procedure:

- Activation: Dilute BSA to 1 mg/mL in MES buffer. Add EDC (10-fold molar excess over carboxyls) and Sulfo-NHS (25-fold excess). React for 15 minutes at RT.
- Buffer Exchange: Rapidly desalt (Zeba spin column) into PBS (pH 7.4) to remove excess EDC (prevents crosslinking).
  - Note: The pH shift to 7.4 is necessary for the next step.
- Conjugation: Immediately add **N-(+)-Biotinyl-3-aminopropylammonium** (50-fold molar excess) dissolved in PBS.
  - Self-Validating Step: Ensure the reagent is dissolved before addition. The solution should remain clear.
- Incubation: React for 2 hours at RT.
- Purification: Dialyze against PBS to remove unbound biotin reagent.
- Quantification: Use a HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay to determine the moles of biotin per mole of protein.

## Safety and Handling

- Hazard Identification: The TFA salt is an irritant. Avoid inhalation.
- Storage: Hygroscopic. Store at -20°C with desiccant.
- Stability: Solutions in water are stable for 24 hours at 4°C. Long-term storage of solutions is not recommended due to potential oxidation of the sulfur in the biotin ring.

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## References


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